

In-Depth Technical Guide: Target Selectivity Profile of TLR7 Agonist 20

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Compound of Interest

Compound Name: TLR7 agonist 20

Cat. No.: B12366367

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This technical guide provides a comprehensive overview of the target selectivity profile of **TLR7 agonist 20**, also identified as compound 23 in the primary literature. This imidazoquinoline analogue has been identified as a potent and selective agonist of human Toll-like receptor 7 (hTLR7), a key receptor in the innate immune system. This document outlines its activity, the experimental methods used for its characterization, and the associated signaling pathways.

Core Data Summary

The selectivity of **TLR7 agonist 20** was primarily evaluated against human TLR7 and TLR8. The following table summarizes the half-maximal effective concentrations (EC50) determined using a HEK-Blue™ reporter gene assay.

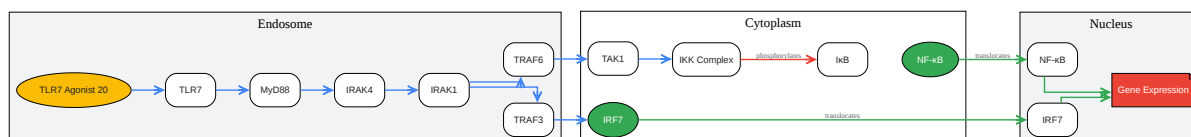
Target	Agonist Activity (EC50)	Species	Reference
TLR7	0.22 µM	Human	
TLR8	> 20 µM	Human	

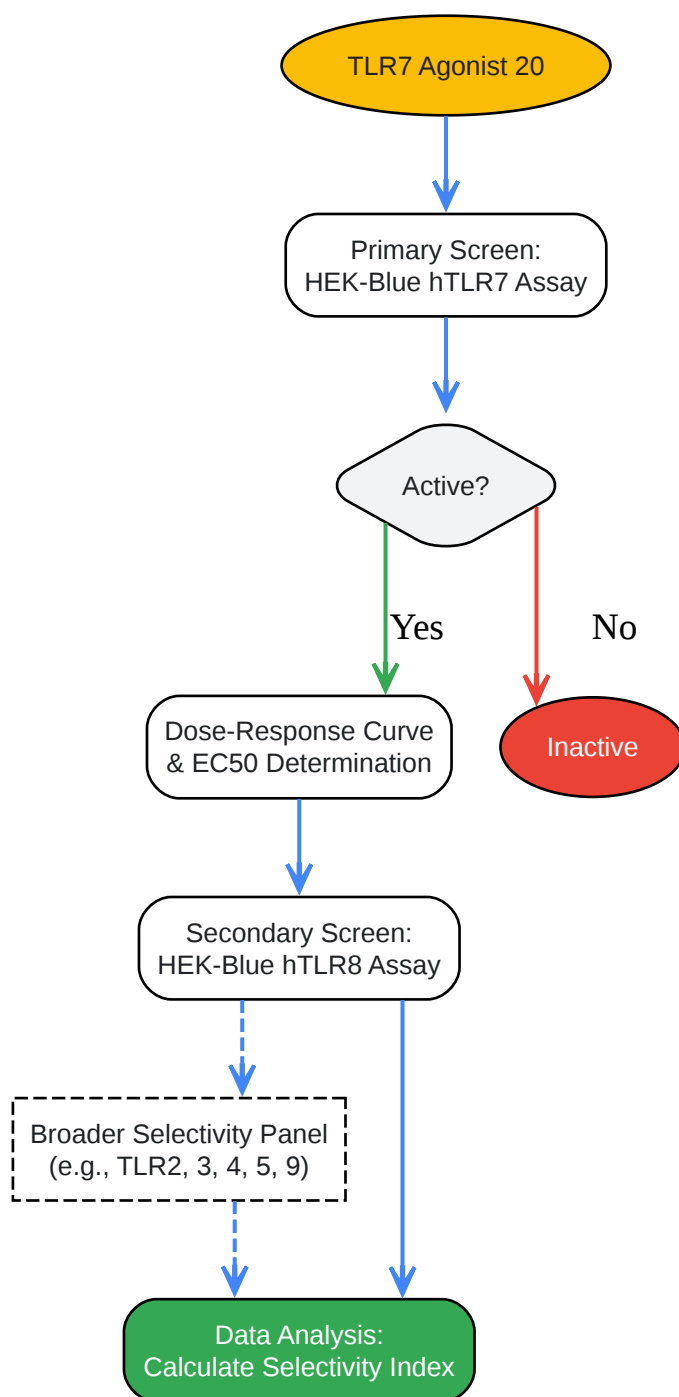
Lower EC50 values indicate higher potency.

Based on these results, **TLR7 agonist 20** demonstrates high potency for hTLR7 and is significantly less active at hTLR8, indicating a strong selectivity for TLR7.

Signaling Pathway

Activation of TLR7 by **TLR7 agonist 20** initiates a well-defined intracellular signaling cascade, primarily occurring within the endosomes of immune cells such as plasmacytoid dendritic cells (pDCs) and B cells. This signaling is mediated through the adaptor protein MyD88, leading to the activation of transcription factors like NF- κ B and IRF7. This cascade results in the production of type I interferons (IFN- α/β) and pro-inflammatory cytokines, which are crucial for orchestrating an antiviral and anti-tumor immune response.





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